

# Primuline dye CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Direct Yellow 59

Cat. No.: B1581454

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## Technical Data Summary: Primuline Dye

This document provides the Chemical Abstracts Service (CAS) number and molecular weight for Primuline dye, a fluorescent dye utilized in various scientific applications.

## Quantitative Data

The essential chemical properties of Primuline dye are summarized in the table below.

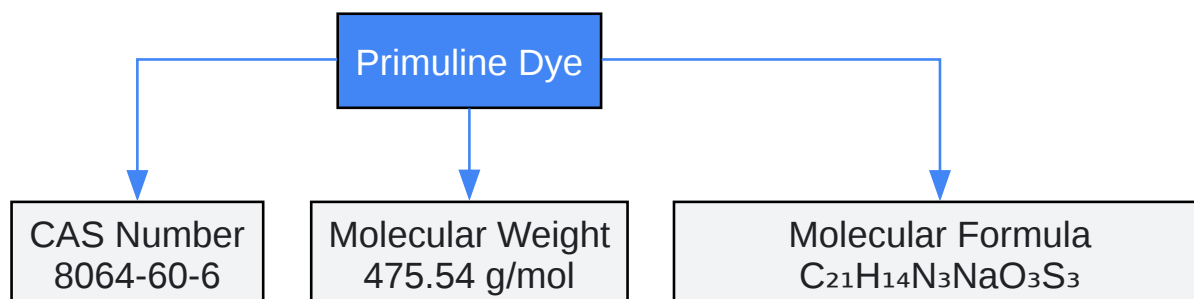
Property	Value	Source
CAS Number	8064-60-6	[1][2][3][4]
Molecular Weight	475.54 g/mol	[1][3][4]
Molecular Formula	C <sub>21</sub> H <sub>14</sub> N <sub>3</sub> NaO <sub>3</sub> S <sub>3</sub>	[1][4]

## Experimental Protocols & Signaling Pathways

Experimental protocols and signaling pathways are not applicable to the fundamental chemical identifiers presented in this document. Primuline is a fluorescent dye used as a tool in various experimental procedures, such as in the preparation of lipids for chloroplast lipid membranes and as a fluorochrome in plant tissues.[2]

## Logical Relationship of Primuline Dye Properties

The following diagram illustrates the direct association between the chemical compound and its fundamental identifiers.



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Caption: Core identifiers of Primuline dye.

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## References

- 1. scbt.com [scbt.com]
- 2. Primuline, CI 49000 - CAS 8064-60-6 - City Chemical LLC. [citychemical.com]
- 3. labsolu.ca [labsolu.ca]
- 4. Primulin Dye content 50 % | Sigma-Aldrich [sigmaaldrich.com]
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Address: 3281 E Guasti Rd  
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